



# Application Note: Quantification of 5-Methoxyflavones Using a Validated HPLC-DAD Method

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Compound of Interest		
Compound Name:	5-Methoxyflavanone	
Cat. No.:	B1149988	Get Quote

Audience: Researchers, scientists, and drug development professionals.

#### Introduction

5-Methoxyflavones, a subclass of flavonoids characterized by the presence of one or more methoxy groups on the flavone backbone, are of significant interest in pharmaceutical research and drug development due to their diverse biological activities.[1][2] Accurate and precise quantification of these compounds in various matrices, such as plant extracts and pharmaceutical formulations, is crucial for quality control, pharmacokinetic studies, and ensuring therapeutic efficacy. This application note details a robust High-Performance Liquid Chromatography with Diode-Array Detection (HPLC-DAD) method for the quantitative analysis of 5-methoxyflavones.

### **Experimental Protocols**

This section provides a comprehensive protocol for the quantification of 5-methoxyflavones, based on established and validated methods.[1][2]

### **Instrumentation and Materials**

 HPLC System: An Agilent 1260 Infinity II HPLC system or equivalent, equipped with a quaternary pump, autosampler, column compartment, and a Diode Array Detector (DAD).[2]



- Chromatographic Column: A C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 μm particle size) is recommended.[2]
- Software: OpenLab CDS or equivalent chromatography data acquisition and processing software.
- Analytical Balance: Capable of weighing to 0.01 mg.
- Volumetric Glassware: Class A flasks and pipettes.
- Syringe Filters: 0.45 μm PTFE or nylon.
- Solvents: HPLC grade methanol, acetonitrile, and purified water (18.2 M $\Omega$ ·cm).
- Reagents: Acetic acid or formic acid (analytical grade).
- Standards: Reference standards of the 5-methoxyflavones of interest (purity ≥98%).

### **Preparation of Solutions**

- Mobile Phase Preparation: A common mobile phase consists of a mixture of methanol and water, often with a small percentage of acid to improve peak shape. For example, a gradient of methanol and 0.1% v/v aqueous acetic acid can be used.[1][2] All mobile phase components should be filtered through a 0.45 µm membrane filter and degassed prior to use.
   [2]
- Standard Stock Solution (e.g., 1000 µg/mL): Accurately weigh approximately 10 mg of the 5-methoxyflavone reference standard and dissolve it in 10 mL of methanol in a volumetric flask.[2]
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to obtain concentrations ranging from approximately 1 μg/mL to 100 μg/mL.[2] These will be used to construct the calibration curve.

## **Sample Preparation**

The appropriate sample preparation method will depend on the matrix.



- Solid Samples (e.g., plant material, powders):
  - Accurately weigh a representative amount of the homogenized sample.
  - Extract the 5-methoxyflavones using a suitable solvent such as methanol, employing techniques like sonication or Soxhlet extraction.[2]
  - Filter the extract through a 0.45 μm syringe filter into an HPLC vial.
  - Dilute the filtered extract with the mobile phase if necessary to ensure the analyte concentration falls within the calibration range.
- Liquid Samples (e.g., extracts, formulations):
  - Filter the liquid sample through a 0.45 μm syringe filter into an HPLC vial.[2]
  - Dilute the sample with the mobile phase as needed to be within the calibration range.

### **Chromatographic Conditions**

The following are typical HPLC conditions that can be adapted for specific 5-methoxyflavones.

Parameter	Condition
Column	C18 Reversed-Phase (4.6 x 250 mm, 5 µm)[1]
Mobile Phase	A: 0.1% Acetic Acid in Water, B: Methanol[1]
Gradient	5% to 100% B over 30 minutes[1]
Flow Rate	1.0 mL/min[1]
Column Temperature	35-40 °C[1]
Injection Volume	10-20 μL
Detection Wavelength	254 nm (or wavelength of maximum absorbance for the specific analyte)[1]



### **Method Validation**

For quantitative analysis, the HPLC-DAD method should be validated according to ICH guidelines or internal SOPs. Key validation parameters include:

- Specificity: The ability to accurately measure the analyte in the presence of other components. This is confirmed by the absence of interfering peaks at the retention time of the analyte in a blank sample.[2]
- Linearity: Assessed by analyzing a series of at least five concentrations across the desired range to demonstrate a proportional relationship between detector response and analyte concentration.[2]
- Accuracy: The closeness of the measured value to the true value, often determined by spikerecovery experiments.[2]
- Precision: The degree of agreement among individual test results when the method is applied repeatedly to multiple samplings of a homogeneous sample. This includes repeatability (intra-day precision) and intermediate precision (inter-day precision).[2]
- Limit of Detection (LOD) and Limit of Quantification (LOQ): The lowest concentration of analyte that can be reliably detected and quantified, respectively.
- Robustness: The ability of the method to remain unaffected by small, deliberate variations in method parameters.[1]

### **Quantitative Data Summary**

The following tables summarize validation data from a study on the quantification of specific 5-methoxyflavones using a validated HPLC-DAD method.[1][3]

Table 1: Linearity and Sensitivity for 3',5-dimethoxy luteolin[1]



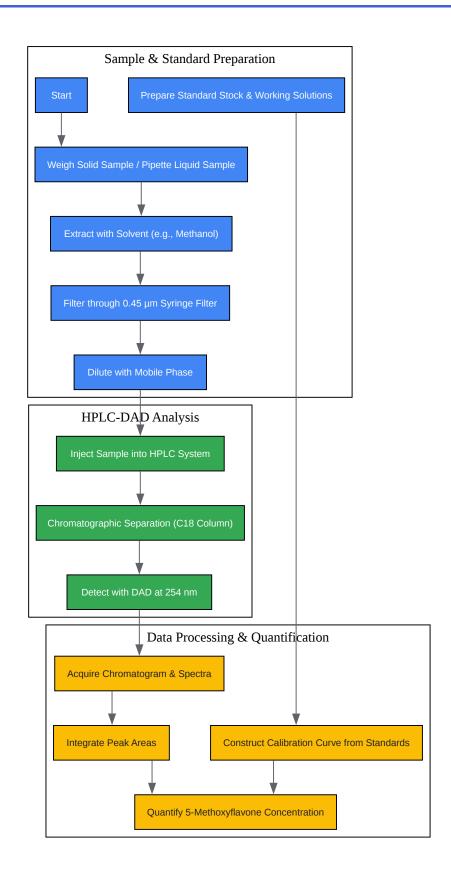
Parameter	Value
Linearity Range (mg/mL)	0.0008 - 0.5
Regression Equation	y = 2E+07x - 30568
Correlation Coefficient (r²)	0.9997
LOD (mg/mL)	0.0010
LOQ (mg/mL)	0.0034

Table 2: Precision and Accuracy for 3',5-dimethoxy luteolin

Parameter	Result
Intra-day Precision (RSD%)	< 5%
Inter-day Precision (RSD%)	< 5%
Accuracy (Recovery %)	80% - 120%

## **Visualizations**

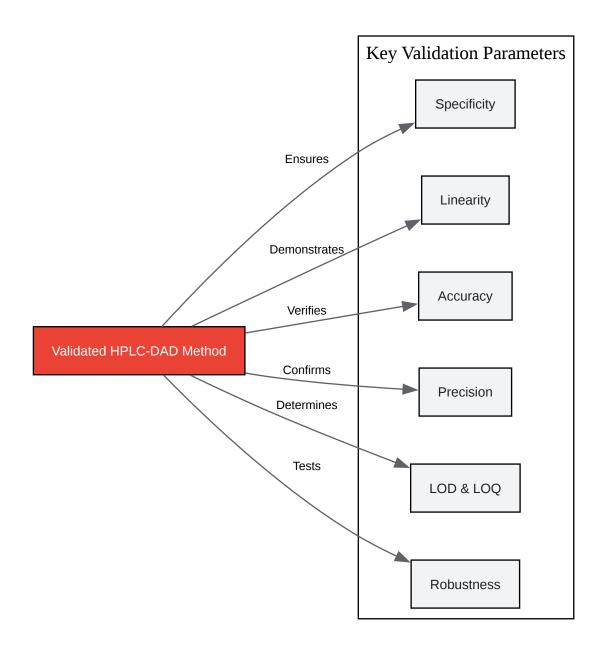




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Caption: Experimental workflow for HPLC-DAD quantification of 5-methoxyflavones.





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Caption: Logical relationship of HPLC-DAD method validation parameters.

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### References



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  [https://www.benchchem.com/product/b1149988#hplc-dad-method-for-quantifying-5-methoxyflavones]

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